Introduction: Navigating the Safety Profile of a Novel Benzoic Acid Derivative

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Compound of Interest

Compound Name:	*4-(Butyrylamino)benzoic acid*
CAS No.:	*99855-49-9*
Cat. No.:	*B1275958*

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4-(Butyrylamino)benzoic acid is a synthetic organic compound characterized by a benzoic acid core with a butyrylamino substituent at the para-position[1]. As a derivative of 4-aminobenzoic acid (PABA), it belongs to a class of molecules that are of significant interest in pharmaceutical and biochemical research[1]. PABA and its derivatives are crucial intermediates, for instance, in the bacterial synthesis of folate[1]. While the specific applications of **4-(Butyrylamino)benzoic acid** are still emerging, its structural similarity to compounds with known biological activity necessitates a thorough and proactive evaluation of its safety and toxicological profile for researchers and drug development professionals.

A critical point of clarification is the distinction between **4-(butyrylamino)benzoic acid** (also known as 4-(butanoylamino)benzoic acid) and the closely related analog 4-(butylamino)benzoic acid. The former possesses an amide linkage, while the latter has a secondary amine. Due to a significant lack of publicly available safety data for **4-(butyrylamino)benzoic acid**, this guide will adopt a standard toxicological approach of using data from close structural analogs to build a predictive safety profile. This includes data from 4-(butylamino)benzoic acid, the parent compound benzoic acid, and other related aminobenzoic acids. This methodology, known as "read-across," is a scientifically accepted practice in chemical risk assessment when

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substance-specific data is unavailable. This document is intended for research use only (RUO) by qualified personnel[1].

Section 1: Physicochemical Properties

Understanding the physical and chemical properties of a compound is the first step in a robust safety assessment. These characteristics influence its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its behavior in the event of an accidental release.

Property	Value	Source
IUPAC Name	4-(butanoylamino)benzoic acid	[1]
Synonyms	p-(Butyrylamino)benzoic Acid	N/A
Molecular Formula	$C_{11}H_{13}NO_3$	[1]
Molecular Weight	207.23 g/mol	N/A
Appearance	Solid (Predicted)	N/A
Melting Point	149-151 °C (for analog 4-(Butylamino)benzoic acid)	[2]
Boiling Point	353.5±25.0 °C (Predicted for analog 4-(Butylamino)benzoic acid)	[2]
Solubility	Slightly soluble in Chloroform and Methanol (for analog 4-(Butylamino)benzoic acid)	[2]
pKa	4.77±0.10 (Predicted for analog 4-(Butylamino)benzoic acid)	[2]

Section 2: Hazard Identification and GHS Classification

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The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information. Based on data from closely related analogs like 4-(benzoylamino)benzoic acid and 4-(butylamino)benzoic acid, the following GHS classification is predicted.[3][4]

Predicted GHS Hazard Classification



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Caption: Predicted GHS Pictogram and Hazard Statements.

Summary of Hazards:

- Signal Word: Warning[3][4]
- Hazard Statements:
  - H302: Harmful if swallowed.[4] Ingestion may lead to adverse health effects. Animal experiments with related compounds suggest that ingestion of significant amounts could cause serious damage to health[5].
  - H315: Causes skin irritation.[4] Direct contact with the skin may cause redness, itching, and inflammation[6][7].
  - H319: Causes serious eye irritation.[4] Contact with eyes is likely to cause significant irritation, pain, and potential damage[7][8][9].
  - H335: May cause respiratory irritation.[4] Inhalation of dust can irritate the nose, throat, and lungs, leading to coughing and shortness of breath[6][8][9].

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- Precautionary Statements: Key precautionary statements include P261 (Avoid breathing dust), P280 (Wear protective gloves/eye protection), and P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes...).[3][10][11]

Section 3: Toxicological Profile (Based on Analog Data)

This section synthesizes toxicological data from benzoic acid and its derivatives to construct a predictive profile for **4-(Butyrylamino)benzoic acid**. The scientific rationale is that core toxicological properties are often conserved among structurally similar compounds.

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Toxicological Endpoint	Finding	Analog Compound	Source
Acute Oral Toxicity	Category 4: Harmful if swallowed. Rat, Oral, LD50: 1700 mg/kg.	Benzoic Acid	[9]
Skin Irritation	Category 2: Causes skin irritation.	4-(Butylamino)benzoic acid, Benzoic Acid	[3][9]
Eye Irritation	Category 2A/1: Causes serious eye irritation/damage. Severe in rabbit eye tests.	4-(Butylamino)benzoic acid, Benzoic Acid	[3][9]
Respiratory Irritation	Category 3: May cause respiratory irritation.	4-(Butylamino)benzoic acid, Benzoic Acid	[3][9]
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA.	Benzoic Acid	[9]
Germ Cell Mutagenicity	Data indicates it is not genotoxic.	Benzoic Acid	[12]
Reproductive Toxicity	No evidence of reproductive effects from available studies.	Benzoic Acid	[6][12]
Aquatic Toxicity	Harmful to aquatic life with long-lasting effects.	4-Aminobenzoic Acid	[13][14]

Section 4: Risk Management and Safe Handling Protocols

Effective risk management is predicated on a combination of engineering controls, administrative procedures, and personal protective equipment (PPE).

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Exposure Controls and Personal Protection

The primary objective is to minimize exposure through all potential routes: inhalation, ingestion, and dermal contact.

- Engineering Controls:
  - Work should be conducted in a well-ventilated area.[8]
  - For procedures that may generate dust (e.g., weighing, transferring powder), a chemical fume hood or a ventilated balance enclosure should be used.[3]
  - Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[8]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[3]
  - Skin Protection:
    - Wear a lab coat to prevent skin contact.
    - Hand Protection: Use chemically resistant gloves (e.g., Butyl or Neoprene) inspected prior to use.[3][6] Use proper glove removal technique to avoid skin contact with the outer surface of the glove. Wash and dry hands thoroughly after handling.[3][10]
  - Respiratory Protection:
    - For nuisance exposures or when dust is generated, use a P95 (US) or P1 (EU) particle respirator.[3]
    - For higher-level protection or in situations where ventilation is inadequate, use an OV/AG/P99 (US) or ABEK-P2 (EU) respirator with cartridges.[3] All respirator use must comply with OSHA 29 CFR 1910.134.[9]

First-Aid Measures

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Immediate and appropriate first aid is crucial in the event of an exposure.

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[8] If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[3][9]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[3][8] If skin irritation occurs or persists, get medical advice.[8]
- In Case of Eye Contact: Immediately rinse cautiously with water for at least 15 minutes, holding the eyelids apart.[3][8] Remove contact lenses if present and easy to do. Continue rinsing.[8] Seek immediate medical attention, preferably from an ophthalmologist.[7]
- If Swallowed: Rinse mouth with water.[3] Never give anything by mouth to an unconscious person.[3] Call a POISON CENTER or doctor if you feel unwell.[9][15]

Handling, Storage, and Disposal

- Handling: Avoid contact with skin, eyes, and clothing.[8] Avoid the formation and inhalation of dust.[3] Wash hands thoroughly before breaks and at the end of the workday.[3]
- Storage: Store in a cool, dry, and well-ventilated place.[8][10] Keep the container tightly closed and store in an inert atmosphere if necessary.[2][3] Store away from incompatible materials such as strong oxidizing agents and strong bases.[6][8]
- Accidental Release: Evacuate personnel from the area.[3][6] Wear appropriate PPE. Avoid generating dust. Moisten the spilled material first, then sweep or vacuum it up and place it into a suitable, closed container for disposal.[3][6] Do not let the product enter drains or sewers.[3][13]
- Disposal: Dispose of contents and container in accordance with all local, regional, national, and international regulations. This material may need to be disposed of as hazardous waste.[6][8]

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Section 5: Standardized Experimental Protocols for Safety Assessment

To definitively determine the safety profile of **4-(Butyrylamino)benzoic acid**, standardized toxicological testing is required. The following protocols represent modern, widely accepted methodologies that prioritize scientific rigor and ethical considerations.

Protocol 1: In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD 439)

- Causality and Justification: This in vitro method is a cornerstone of modern toxicology, serving as a non-animal alternative to traditional rabbit skin irritation tests. It uses a three-dimensional human epidermis model that mimics the biochemical and physiological properties of the upper layers of human skin. The rationale is that cytotoxic effects caused by the chemical on the reconstructed epidermis are predictive of skin irritation in humans. Cell viability is the primary endpoint, providing a quantifiable and reproducible measure of irritation potential.

- Step-by-Step Methodology:

  - Model Preparation: Reconstituted human epidermis tissues (e.g., EpiDerm™, EpiSkin™) are received and pre-incubated in a defined culture medium at 37°C, 5% CO_2.

  - Test Substance Preparation: The test substance (**4-(Butyrylamino)benzoic acid**) is prepared. If solid, it is typically applied neat to the tissue surface. If liquid, a defined volume (e.g., 25 µL) is applied.

  - Application: A sufficient amount of the test substance is applied topically to the tissue surface to ensure uniform coverage.

  - Controls: Negative controls (e.g., Phosphate Buffered Saline) and positive controls (e.g., 5% Sodium Dodecyl Sulfate) are run in parallel to validate the test run.

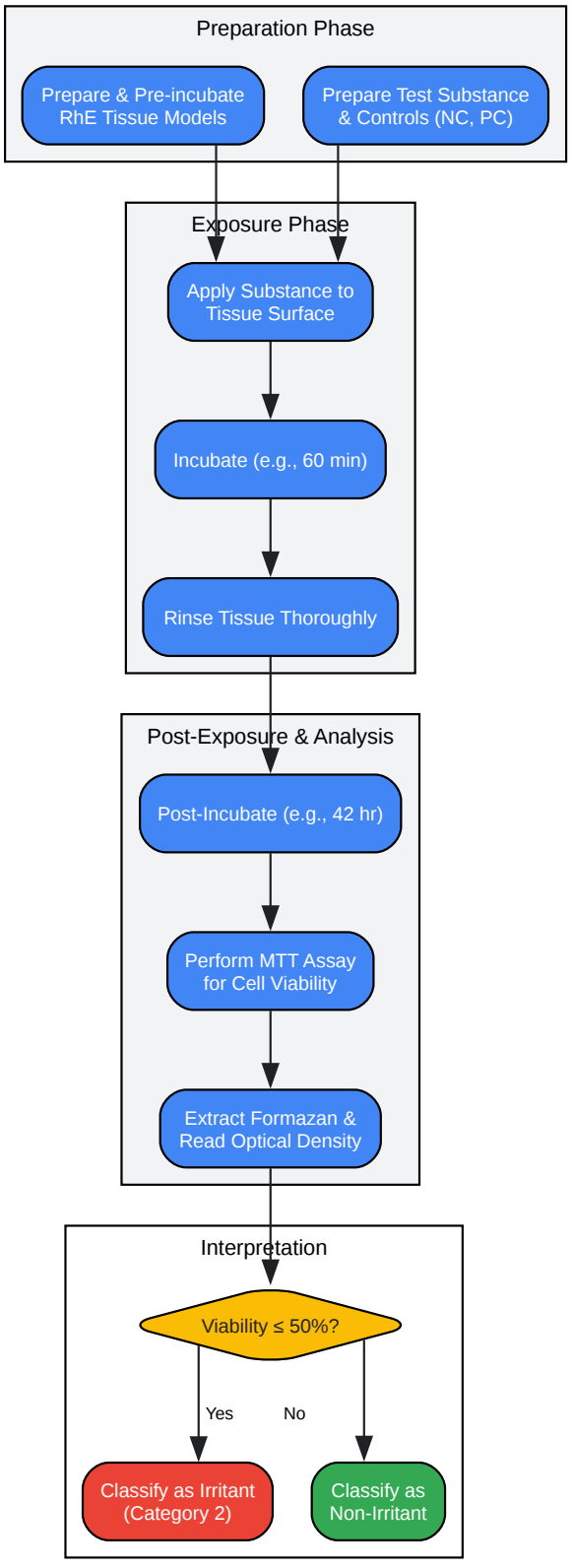
  - Incubation: The treated tissues are incubated for a standardized period (e.g., 60 minutes) at 37°C, 5% CO_2.

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- Rinsing: After incubation, the test substance is carefully washed from the tissue surface with a buffered saline solution.
- Post-Incubation: The tissues are transferred to fresh medium and incubated for a further period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- Viability Assessment (MTT Assay):
  - Tissues are incubated with MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).
  - Viable cells in the tissue reduce the yellow MTT to a blue formazan salt.
  - The formazan is extracted from the tissue using an appropriate solvent (e.g., isopropanol).
  - The optical density of the extracted formazan is measured using a spectrophotometer (e.g., at 570 nm).
- Data Interpretation: The cell viability of the test substance-treated tissues is expressed as a percentage relative to the negative control.
  - Irritant (Category 2): Mean viability ≤ 50%.
  - Non-Irritant: Mean viability > 50%.

Workflow Diagram for In Vitro Skin Irritation Test

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Caption: OECD 439 In Vitro Skin Irritation Test Workflow.

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Conclusion

While **4-(Butyrylamino)benzoic acid** is a compound with potential utility in research and development, the available data, primarily through structural analogs, indicates that it should be handled with care. The predicted hazards include oral toxicity, skin and eye irritation, and respiratory irritation. Adherence to stringent safety protocols, including the use of appropriate engineering controls and personal protective equipment, is mandatory to ensure the safety of laboratory personnel. The toxicological framework and experimental protocols outlined in this guide provide a clear path for a comprehensive risk assessment, forming the foundation for its safe and responsible use in a research setting.

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